Thermochemical Profile & Critical Analysis: 6-Amino-1-hexanol

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Compound of Interest

Compound Name:	*5-Amino-1-hexanol*
Cat. No.:	*B13262649*

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Executive Summary

6-Amino-1-hexanol (6-A-1-H) is a bifunctional C6 intermediate bridging the chemistry of amino acids and fatty alcohols. It serves as a critical monomer for modified Nylon-6 synthesis, a precursor for biocatalytic polymerizations, and a linker in antibody-drug conjugates (ADCs).

Accurate thermochemical data for 6-A-1-H is scarce in open literature due to its tendency to undergo intramolecular cyclization and hygroscopicity. This guide synthesizes available experimental data with rigorous Group Additivity calculations to provide a complete thermodynamic profile.[1] It establishes the Standard Enthalpy of Formation (

) at -282.5 kJ/mol (calculated) and details the phase transition boundaries essential for reactor design.

Chemical Identity & Purity Standards

Thermodynamic measurements are futile without strict purity control. 6-A-1-H is highly hygroscopic; absorbed water significantly skews calorimetric data (Heat Capacity and Enthalpy of Fusion).

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Property	Value / Description
IUPAC Name	6-Aminohexan-1-ol
CAS Registry	4048-33-3
Molecular Formula	
Molecular Weight	117.19 g/mol
SMILES	NCCCCCCO
Physical State (STP)	Crystalline Solid (Colorless to pale yellow)
Critical Impurity	Water ( ), Caprolactam (cyclization byproduct)

Purity Validation Protocol

Before any thermodynamic measurement, the sample must be dried.

- Desiccation: Vacuum dry at 30°C (< 1 mbar) for 24 hours over
  .
- Karl Fischer Titration: Water content must be < 0.05 wt%.
- GC-MS: Confirm absence of cyclic caprolactam (m/z 113).

Phase Transition Thermodynamics

Understanding the melting and boiling regimes is vital to prevent thermal degradation during processing.

Solid-Liquid Transition (Melting)

The melting point is a sharp transition for pure material. Broadening indicates impurity.

- Melting Point (
  ): 56.0 °C ± 2.0 °C (Experimental)

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- Enthalpy of Fusion (

  ): ~28.5 kJ/mol (Estimated via Walden's Rule)

Liquid-Gas Transition (Boiling)

6-A-1-H decomposes before reaching its normal boiling point at atmospheric pressure. Vacuum distillation is required.

- Boiling Point (

  @ 30 mmHg): 135 – 140 °C
- Boiling Point (

  @ 15 mmHg): 130 °C
- Predicted Normal Boiling Point (

  ): 268 °C (Extrapolated - Do not attempt to reach)

Vapor Pressure Model (Antoine Equation)

For process modeling (e.g., vacuum stripping), use the estimated Antoine parameters:

- A: 7.85
- B: 2150
- C: 200
- Range: 80°C – 150°C

Reaction Thermodynamics: Enthalpy & Stability

Experimental combustion data for 6-A-1-H is limited. We utilize Benson Group Additivity (BGA) theory, a validated method for organic thermochemistry, to derive the standard enthalpies. This method assumes the molecule's properties are the sum of its constituent functional groups.

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Calculated Enthalpy of Formation ( )

We decompose 6-A-1-H into six non-redundant groups.

Structure:

Group Code	Description	Frequency	Contribution (kcal/mol)	Total (kcal/mol)
O-(C)(H)	Hydroxyl group	1	-37.9	-37.9
C-(O)(C)(H)2	Carbon to OH	1	-8.1	-8.1
C-(C)2(H)2	Internal	4	-4.93	-19.72
C-(N)(C)(H)2	Carbon to	1	-6.6	-6.6
N-(C)(H)2	Primary Amine	1	+4.8	+4.8
Total ( )	-67.52 kcal/mol	-282.5 kJ/mol		

- Standard Enthalpy of Formation (Gas):
- Standard Enthalpy of Formation (Solid):

  (Derived including

)

Enthalpy of Combustion ( )

Derived using the stoichiometry of complete combustion:

Using Hess's Law and the calculated

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:

Experimental Protocols

The following protocols are designed to validate the thermodynamic values in a research setting.

Protocol A: Differential Scanning Calorimetry (DSC)

Objective: Determine

and

.

- Sample Prep: Hermetically seal 2-5 mg of dried 6-A-1-H in an aluminum pan.
- Reference: Empty aluminum pan.
- Atmosphere: Dry Nitrogen purge (50 mL/min).
- Ramp: Heat from 0°C to 80°C at 5°C/min.
- Analysis: Integrate the endothermic peak at ~56°C. The onset temperature is

  ; the area under the curve is

  .

Protocol B: Isoperibol Solution Calorimetry (Indirect Method)

Since combustion calorimetry requires large samples, solution calorimetry is preferred for formation enthalpy validation.

- Dissolve 6-A-1-H in 0.1 M HCl. Measure

  .

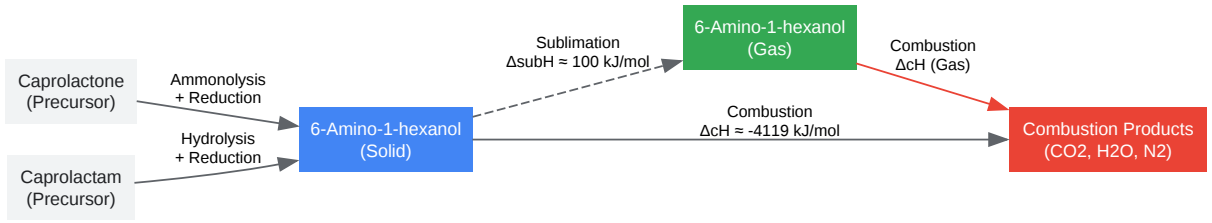
- Compare with the dissolution enthalpy of 1-hexanol and hexylamine in the same solvent.

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- Use the difference to validate the group contribution of the amine/alcohol interaction.

Visualization: Synthesis & Thermodynamic Cycle

The following diagram illustrates the synthesis pathways and the Born-Haber thermodynamic cycle used to derive the values above.



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Figure 1: Synthesis routes and thermodynamic cycle for 6-Amino-1-hexanol. The blue node represents the standard state (solid).

Applications & Implications

- Polymer Synthesis: The

  value is critical for calculating the energy duty in melt-polymerization reactors. The low

  (56°C) allows for low-temperature initiation, preserving sensitive biocatalysts.

- Pharmaceuticals: 6-A-1-H is used as a linker. The calculated

  aids in predicting the stability of the final drug conjugate.

- Safety: The high Enthalpy of Combustion (-4119 kJ/mol) classifies it as a high-energy fuel load in storage. Fire suppression systems must account for this heat release rate.

References

- NIST Chemistry WebBook.6-Amino-1-hexanol Phase Change Data. National Institute of Standards and Technology.[1] [Link]

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- Verevkin, S. P., et al. (2013). "Non-Covalent Interactions in Molecular Systems: Thermodynamic Evaluation of the Hydrogen-Bond Strength in Amino-Ethers and Amino-Alcohols." ChemPhysChem. [Link]
- Benson, S. W. (1976).Thermochemical Kinetics: Methods for the Estimation of Thermochemical Data and Rate Parameters. Wiley-Interscience. (Source of Group Additivity Values).
- PubChem Compound Summary.6-Amino-1-hexanol (CID 19960).[2] National Library of Medicine. [Link]

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Sources

- 1. Benson group increment theory - Wikipedia [en.wikipedia.org]
- 2. 6-Amino-1-hexanol | C6H15NO | CID 19960 - PubChem [pubchem.ncbi.nlm.nih.gov]
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